

safety and handling of (S)-1-(4-(Trifluoromethyl)phenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(4-(Trifluoromethyl)phenyl)ethanol

Cat. No.: B152415

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An In-depth Technical Guide on the Safety and Handling of (S)-1-(4-(Trifluoromethyl)phenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for (S)-1-(4-(Trifluoromethyl)phenyl)ethanol, a key chiral intermediate in the synthesis of various bioactive compounds. The following sections detail the physical and chemical properties, hazard identification, handling and storage protocols, and emergency procedures for this compound.

Chemical and Physical Properties

(S)-1-(4-(Trifluoromethyl)phenyl)ethanol is a colorless to light yellow liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₉ H ₉ F ₃ O | [2][3] |
| Molecular Weight | 190.16 g/mol | [2][4] |
| Appearance | Colorless to light yellow liquid | [1] |
| Boiling Point | 62-63 °C at 0.5 mmHg106-107 °C at 8 mmHg~233 °C at 760 mmHg (estimated) | [1][2][5] |
| Melting Point | Not applicable (liquid at room temperature) | [6] |
| Flash Point | 98 °C (208 °F) | [1][5] |
| Density | 1.237 g/mL at 25 °C | [3] |
| Refractive Index | n _{20/D} 1.458 | [3] |
| Solubility | No data available | [7] |
| Vapor Pressure | No data available | |

Hazard Identification and Toxicology

This compound is classified as an irritant and may be harmful if swallowed.[5][8] Some safety data sheets indicate that at its given concentration, the product contains no substances considered to be hazardous to health.[9] However, it is crucial to handle it with care due to the potential for irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[5]
- H302: Harmful if swallowed.[5]

Toxicological Data: Quantitative toxicological data such as LD50 and LC50 values are not readily available in published literature or safety data sheets.[6] Therefore, it should be handled as a potentially toxic substance.

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

| Exposure Route | First-Aid Protocol | Source(s) |
|----------------|---|-----------|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. | [9] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. Remove and wash contaminated clothing before reuse. | [8][9] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. | [9] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur. | [9] |

Experimental Protocols

Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[9] Ensure that eyewash stations and safety showers are readily accessible.[7]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[10\]](#)
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: Wear a lab coat and long pants. Avoid exposed skin.
- Handling Practices:
 - Avoid contact with skin, eyes, and clothing.[\[9\]](#)
 - Avoid inhalation of vapor or mist.[\[9\]](#)
 - Do not ingest.[\[7\]](#)
 - Keep away from incompatible substances such as strong oxidizing agents and acids.[\[7\]](#)
 - Use non-sparking tools and take precautionary measures against static discharge.

Storage Protocol

- Container: Keep the container tightly closed.[\[9\]](#)
- Storage Conditions: Store in a dry, cool, and well-ventilated place.[\[11\]](#)
- Incompatibilities: Store away from strong oxidizing agents and acids.[\[7\]](#)

Spill Cleanup Protocol

- Ventilation and Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[\[7\]](#)
- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[7\]](#)
- Collection: Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[9\]](#)

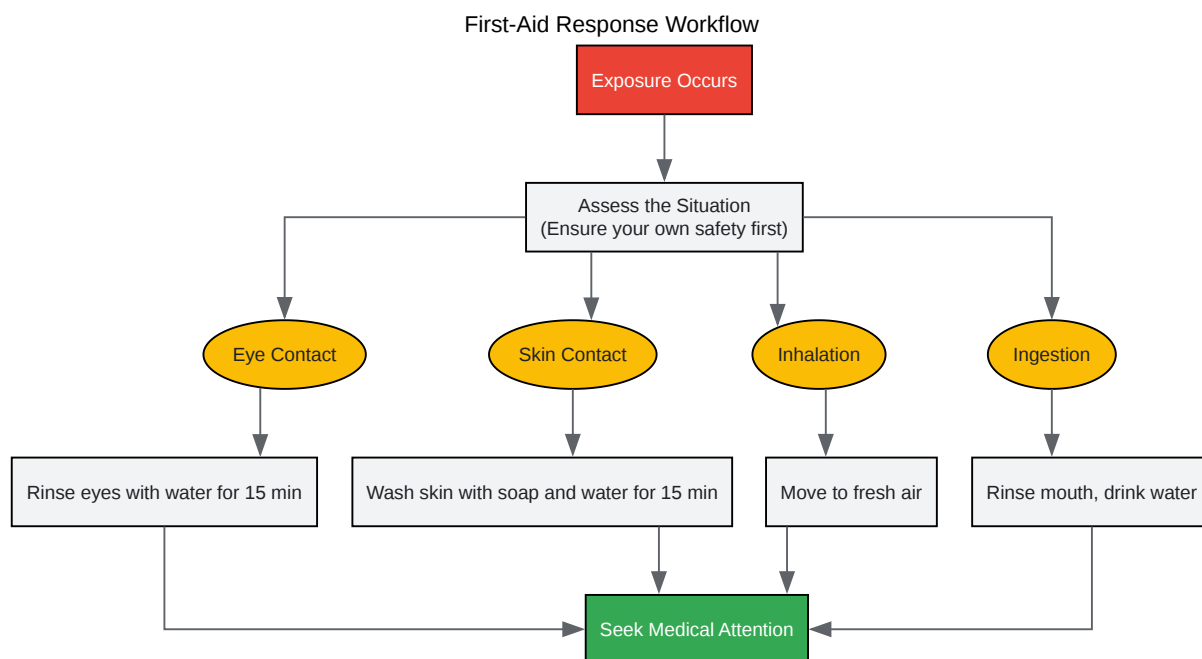
- Cleaning: Clean the spill area thoroughly with a suitable solvent.

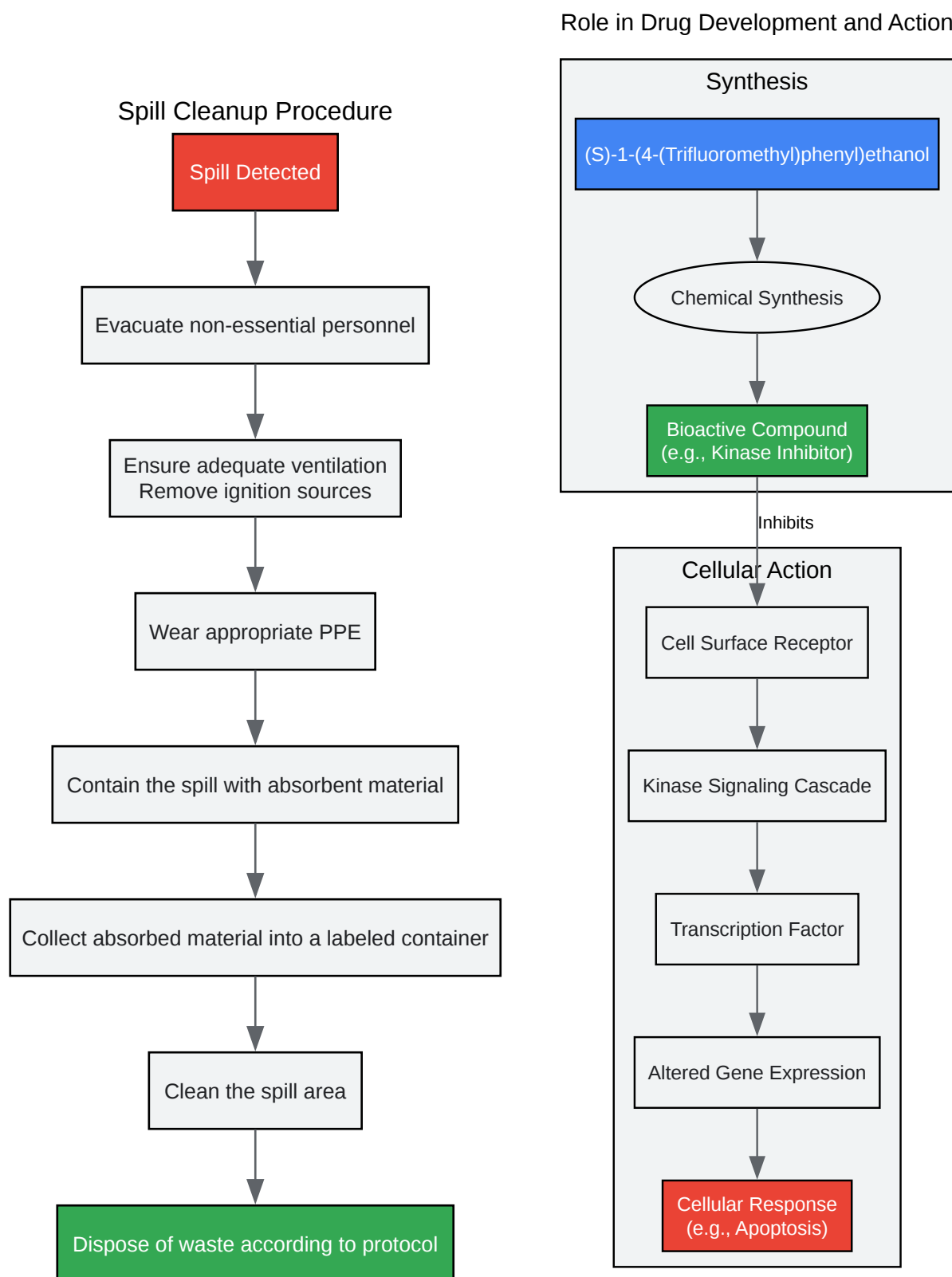
Waste Disposal Protocol

- Waste Classification: This material should be disposed of as hazardous waste.
- Containerization: Collect waste in a designated, labeled, and tightly sealed container for halogenated organic compounds.[\[12\]](#)
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[\[12\]](#) Do not dispose of it down the drain.

Visualizations

First-Aid Workflow





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